

# A Practical Guide to the Handling and Storage of 6-Methoxyindole

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## Compound of Interest

Compound Name: 6-Methoxyindole

Cat. No.: B132359

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This document provides detailed application notes and protocols for the safe handling, storage, and use of **6-Methoxyindole**, a key building block in the synthesis of various bioactive molecules. Adherence to these guidelines is crucial for ensuring the integrity of the compound and the safety of laboratory personnel.

## Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **6-Methoxyindole** is presented below. This information is essential for proper handling and storage.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	<a href="#">[1]</a>
Molecular Weight	147.17 g/mol	<a href="#">[1]</a>
Appearance	White to off-white or pale pink crystalline solid/powder	<a href="#">[2]</a>
Melting Point	90-94 °C	<a href="#">[3]</a>
Boiling Point	297.8 °C at 760 mmHg	<a href="#">[3]</a>
Solubility		
Water (pH 7.4)	15.3 µg/mL	<a href="#">[4]</a>
Methanol	Slightly soluble	<a href="#">[5]</a>
Ethanol	Soluble	<a href="#">[1]</a>
Dimethyl Sulfoxide (DMSO)	Soluble	<a href="#">[1]</a>
Stability	Stable under normal conditions. Light sensitive.	<a href="#">[5]</a>
Incompatibilities	Strong oxidizing agents	<a href="#">[6]</a>

## Application Notes: Safe Handling and Storage

Proper handling and storage are paramount to maintain the quality of **6-Methoxyindole** and to prevent exposure.

### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[6\]](#)
- For long-term storage, it is recommended to store desiccated at 4°C and protected from light.[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

### Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust.[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **6-Methoxyindole** in dimethyl sulfoxide (DMSO).

#### Materials:

- **6-Methoxyindole** (solid)
- Anhydrous DMSO
- Calibrated analytical balance
- Spatula
- Appropriate volumetric flask (e.g., 10 mL)
- Vortex mixer or sonicator
- Pipettes

#### Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM solution, the required mass of **6-Methoxyindole** is calculated as follows:

- Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight ( g/mol )
- Mass (g) = 0.010 mol/L x 0.010 L x 147.17 g/mol = 0.014717 g = 14.72 mg
- Weigh the compound: Carefully weigh out approximately 14.72 mg of **6-Methoxyindole** on an analytical balance and transfer it to the 10 mL volumetric flask.
- Dissolve the compound: Add approximately 7-8 mL of anhydrous DMSO to the volumetric flask.
- Ensure complete dissolution: Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or a sonicator to ensure the compound is fully dissolved.
- Bring to final volume: Once the solid is completely dissolved, add DMSO to the flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Mix thoroughly: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Store the stock solution in a tightly sealed, light-protected container at -20°C for long-term use.

## Protocol 2: General Spill Response

In the event of a spill, follow these procedures to minimize risk.

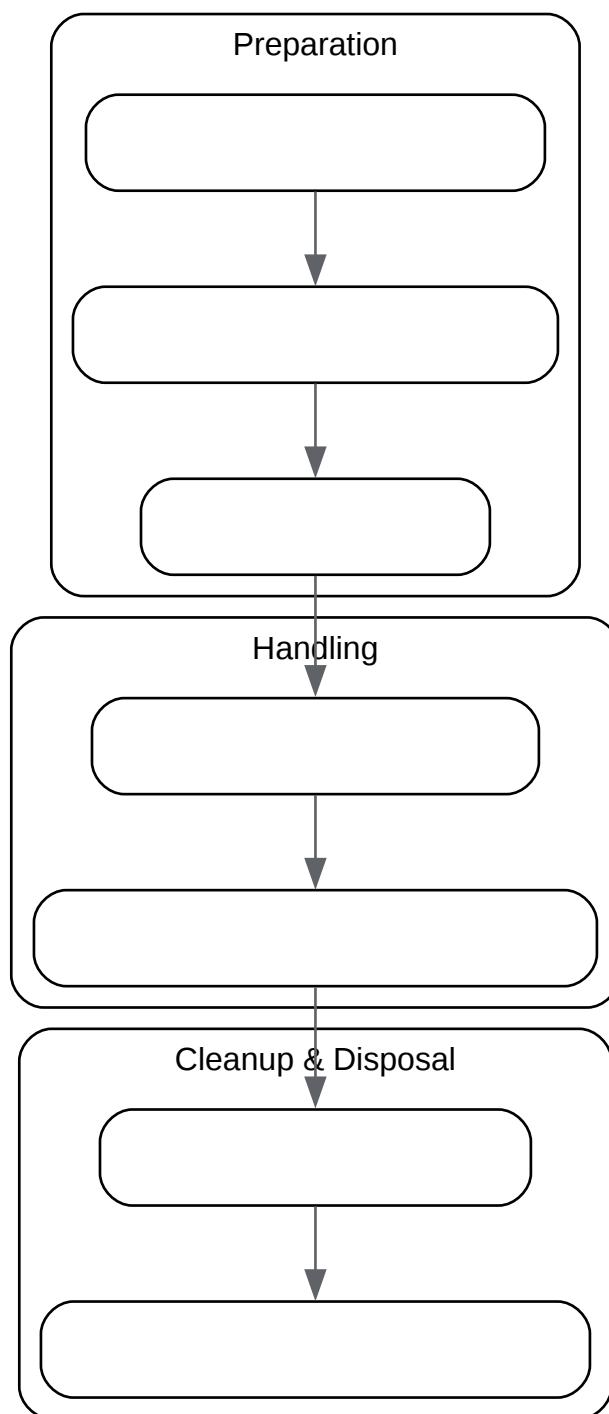
### Procedure:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Wear PPE: Don appropriate PPE, including gloves, safety goggles, and a lab coat. For large spills, respiratory protection may be necessary.
- Contain the Spill: For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.<sup>[6]</sup> Avoid generating dust. For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.

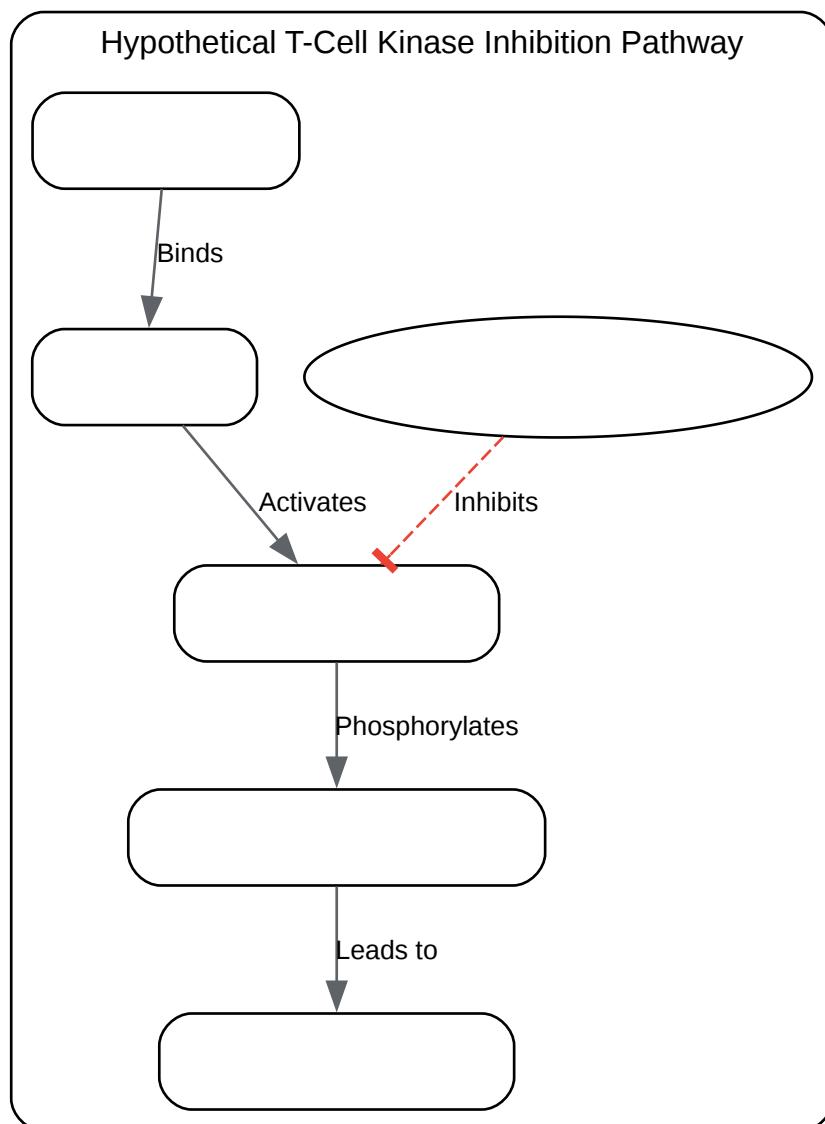
- Clean the Area: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
- Waste Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

## Visualizing Workflows and Pathways

Diagrams can aid in understanding logical flows and complex interactions. Below are representations of a safe handling workflow and a hypothetical signaling pathway involving a **6-Methoxyindole** derivative.

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Caption: Workflow for the safe handling and preparation of a **6-Methoxyindole** solution.



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Caption: Hypothetical signaling pathway showing inhibition of a T-cell kinase by a **6-Methoxyindole** derivative.

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